

# Technical Support Center: VBIT-12 In Vivo Studies

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Compound of Interest		
Compound Name:	VBIT-12	
Cat. No.:	B1193721	Get Quote

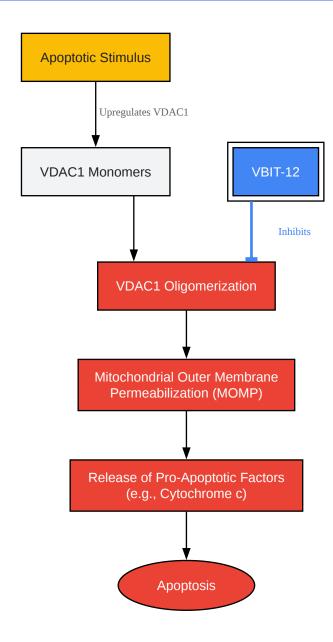
This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting strategies to minimize variability in in vivo studies involving the VDAC1 inhibitor, **VBIT-12**.

## **Section 1: Frequently Asked Questions (FAQs)**

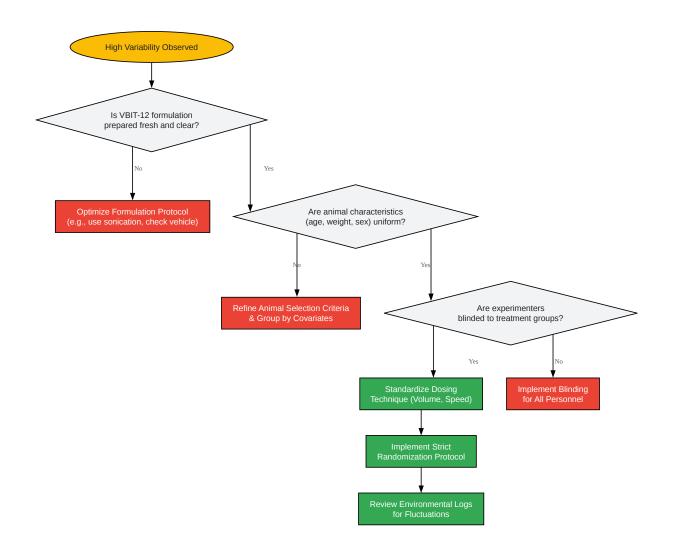
Q1: What is **VBIT-12** and what is its mechanism of action?

VBIT-12 is a potent, small-molecule inhibitor of the Voltage-Dependent Anion Channel 1 (VDAC1).[1][2][3][4] VDAC1 is the primary protein that forms pores in the outer mitochondrial membrane, regulating the exchange of ions (like Ca2+) and metabolites between the mitochondria and the rest of the cell.[1][5] Under apoptotic stimuli, VDAC1 monomers can assemble into oligomers, forming larger pores that lead to mitochondrial outer membrane permeabilization (MOMP), the release of pro-apoptotic factors like cytochrome c, and ultimately, cell death.[6] VBIT-12 directly interacts with VDAC1 to prevent this oligomerization, thereby inhibiting apoptosis and related processes such as the elevation of cytosolic Ca2+ and the production of reactive oxygen species (ROS).[5][7][8]

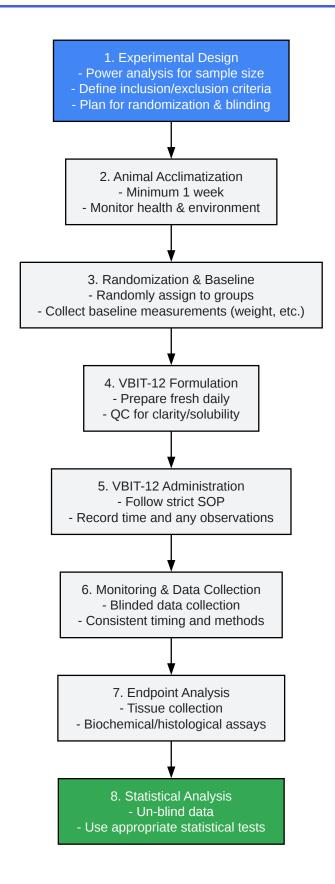












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